

Safe handling and storage procedures for 2,5-Dimethylterephthalonitrile

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Compound of Interest

Compound Name: 2,5-Dimethylterephthalonitrile

Cat. No.: B047689

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Application Notes and Protocols for 2,5-Dimethylterephthalonitrile

For: Researchers, scientists, and drug development professionals

Introduction

This document provides detailed procedures for the safe handling and storage of **2,5-Dimethylterephthalonitrile**. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes. This compound is a white to off-white solid and may form combustible dust concentrations in air.^[1] It is harmful if swallowed, in contact with skin, or if inhaled.^[2]

Hazard Identification and Classification

2,5-Dimethylterephthalonitrile is classified as hazardous. Key hazard statements include:

- H302: Harmful if swallowed.^[2]
- H312: Harmful in contact with skin.^[2]
- H332: Harmful if inhaled.^[2]
- H315: Causes skin irritation.^[1]

- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.[\[3\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **2,5-Dimethylterephthalonitrile**.

Property	Value	Reference
Molecular Formula	<chem>C10H8N2</chem>	[4]
Molecular Weight	156.19 g/mol	
Melting Point	212 °C	[2]
Boiling Point	337.5 ± 30.0 °C (Predicted)	[2]
Density	1.09 ± 0.1 g/cm³ (Predicted)	[2]
Flash Point	146°C (Closed Cup)	[5]
Autoignition Temperature	555°C	[5]

First-Aid Measures

In case of exposure, follow these first-aid measures immediately:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]\[5\]](#)
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water.[\[3\]](#) Remove contaminated clothing and wash it before reuse.[\[2\]](#) If skin irritation persists, consult a physician.[\[1\]](#)
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[\[1\]](#) Remove contact lenses, if present and easy to do. Continue rinsing. Get

medical attention.

- If Swallowed: Rinse mouth with water.[3] Do NOT induce vomiting.[5] Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.[2][3]

Experimental Protocol: Preparation of a Stock Solution

This protocol details the steps for safely preparing a stock solution of **2,5-Dimethylterephthalonitrile**.

5.1. Materials:

- **2,5-Dimethylterephthalonitrile** powder
- Anhydrous DMSO (or other suitable solvent)
- Analytical balance
- Weighing paper
- Spatula
- Volumetric flask with stopper
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves.

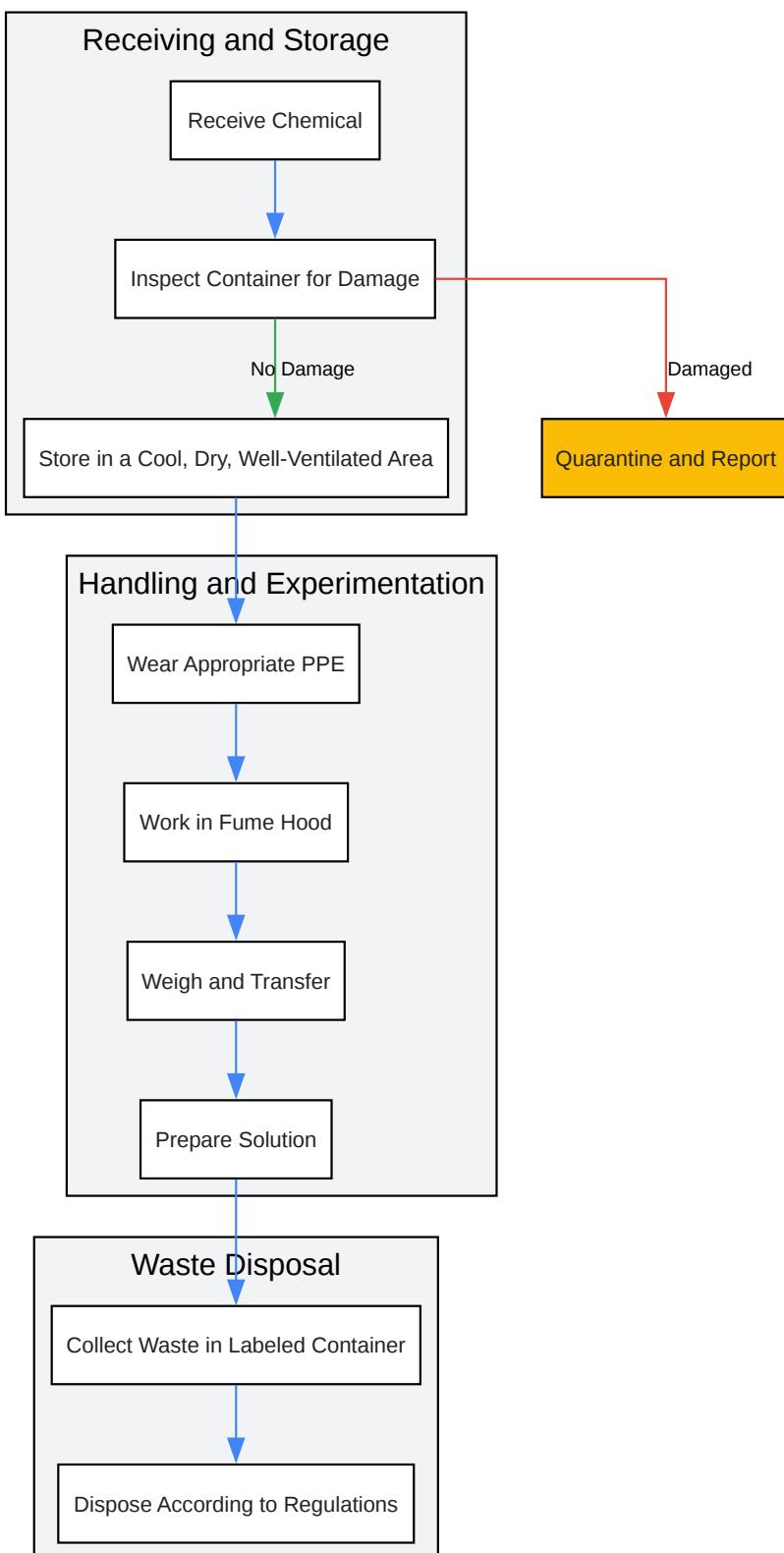
5.2. Procedure:

- Preparation: Don all required PPE. Perform all operations within a certified chemical fume hood.
- Weighing: Tare the analytical balance with a piece of weighing paper. Carefully weigh the desired amount of **2,5-Dimethylterephthalonitrile** using a clean spatula.

- Transfer: Gently transfer the weighed powder into the volumetric flask.
- Dissolution: Add a small amount of the solvent to the flask to dissolve the powder. Swirl gently to mix.
- Dilution: Once the solid is fully dissolved, add the solvent up to the calibration mark on the volumetric flask.
- Mixing: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling: Clearly label the flask with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the stock solution in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[6]

Safe Handling and Storage Workflow

The following diagram illustrates the standard workflow for the safe handling and storage of **2,5-Dimethylterephthalonitrile**.

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Caption: Workflow for safe handling and storage of chemicals.

Spill and Emergency Procedures

In the event of a spill, evacuate the area. For small spills, use appropriate tools to put the spilled solid in a convenient waste disposal container.[\[5\]](#) Avoid generating dust.[\[3\]](#) Clean the spill area with water and dispose of the cleaning materials in a designated waste container. For large spills, contact your institution's environmental health and safety department. Ensure adequate ventilation.

Fire-Fighting Measures

2,5-Dimethylterephthalonitrile may be combustible at high temperatures.[\[5\]](#)

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[6\]](#)
- Unsuitable Extinguishing Media: Do not use a water jet.[\[5\]](#)
- Hazardous Combustion Products: Combustion may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[3\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,5-Dimethylterephthalonitrile**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator.[\[5\]](#)

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[\[3\]](#) Contaminated packaging should be disposed of in the same manner as the chemical.

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- To cite this document: BenchChem. [Safe handling and storage procedures for 2,5-Dimethylterephthalonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047689#safe-handling-and-storage-procedures-for-2-5-dimethylterephthalonitrile]

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